

Commercial Availability and Research Applications of 11-HydroxyNonadecanoyl-CoA Remain Undocumented

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Compound of Interest

Compound Name: 11-HydroxyNonadecanoyl-CoA

Cat. No.: B15545289

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For researchers, scientists, and drug development professionals, it is important to note that commercial sources for **11-HydroxyNonadecanoyl-CoA** have not been identified in a review of publicly available data. Furthermore, specific application notes, experimental protocols, and detailed research applications for this particular long-chain fatty acyl-CoA are not available in the current scientific literature.

While public chemical databases like PubChem contain entries for structurally similar molecules such as 11-hydroxyoctadecanoyl-CoA and 2-hydroxynonadecanoic acid, information regarding **11-HydroxyNonadecanoyl-CoA** is conspicuously absent. This suggests that the compound is not a standard commercially available product and may require custom synthesis for research purposes.

General Research Context of Long-Chain Acyl-CoA Esters

Long-chain fatty acyl-CoA esters are a class of molecules that play a crucial role as key intermediates and signaling molecules in numerous metabolic pathways. Research has shown their involvement in:

- **Lipid Metabolism and Insulin Sensitivity:** The concentration of long-chain acyl-CoAs in muscle tissue is considered a direct indicator of intracellular lipid metabolism. Altered levels have been associated with insulin resistance.

- Cell Signaling: These molecules can act as regulatory molecules, influencing the activity of various enzymes and transcription factors. They are involved in processes such as glycerolipid and glycerophospholipid biosynthesis, β -oxidation, and cellular differentiation.[1]
- Regulation of Cellular Processes: The intracellular levels of free unbound acyl-CoA esters are tightly regulated and are buffered by specific acyl-CoA binding proteins.[2] They are potent regulators of enzymes and ion channels.[3]

Given the general functions of related molecules, it could be hypothesized that **11-HydroxyNonadecanoyl-CoA**, if synthesized, might be investigated for its potential role in similar biological processes. However, without experimental data, any specific application remains speculative.

Due to the lack of specific information on **11-HydroxyNonadecanoyl-CoA**, the creation of detailed application notes, experimental protocols, quantitative data tables, and signaling pathway diagrams as requested is not possible at this time. Researchers interested in this compound would likely need to begin with chemical synthesis and proceed with foundational in vitro and in cell-based assays to determine its biological activity and potential applications.

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References

- 1. Long-chain acyl-CoA esters in metabolism and signaling: Role of acyl-CoA binding proteins - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Role of long-chain fatty acyl-CoA esters in the regulation of metabolism and in cell signalling - PMC [pmc.ncbi.nlm.nih.gov]
- 3. The role of long-chain fatty acyl-CoA esters in beta-cell signal transduction - PubMed [pubmed.ncbi.nlm.nih.gov]
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Available at: [<https://www.benchchem.com/product/b15545289#commercial-sources-for-11-hydroxynonadecanoyl-coa>]

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